

An In-depth Technical Guide to 1-Hexadecyl-3-methylimidazolium Bromide ([C16mim]Br)

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Compound of Interest

Compound Name: *1-hexadecyl-3-methylimidazolium bromide*
Cat. No.: *B1149077*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core characteristics of the ionic liquid **1-hexadecyl-3-methylimidazolium bromide** ([C16mim]Br). It is designed to be a valuable resource for researchers, scientists, and professionals in drug development, offering detailed information on its physicochemical properties, synthesis, experimental protocols, and potential applications.

Physicochemical Characteristics

1-Hexadecyl-3-methylimidazolium bromide is an imidazolium-based ionic liquid characterized by a long C16 alkyl chain attached to the imidazolium cation, with bromide as the counter-anion.^[1] This structure imparts amphiphilic properties, making it behave as a surfactant.^{[1][2]} It typically appears as a white to light yellow powder or crystalline solid.^[1]

Table 1: Key Physicochemical Properties of [C16mim]Br

Property	Value	References
Molecular Formula	C20H39BrN2	[3][4]
Molecular Weight	387.44 g/mol	[3][4]
CAS Number	132361-22-9	[3][4]
Appearance	White to light yellow powder/crystalline solid	[1]
Melting Point	42-68 °C	[1][4][5][6]
Decomposition Temperature	Onset reported above 150 °C	[1]
Purity (typical)	>97%	[1]

Synthesis of [C16mim]Br

The synthesis of **1-hexadecyl-3-methylimidazolium bromide** is typically achieved through a quaternization reaction involving the S_N2 substitution of 1-bromohexadecane with 1-methylimidazole.[1][5][7]

Experimental Protocol: Synthesis of [C16mim]Br

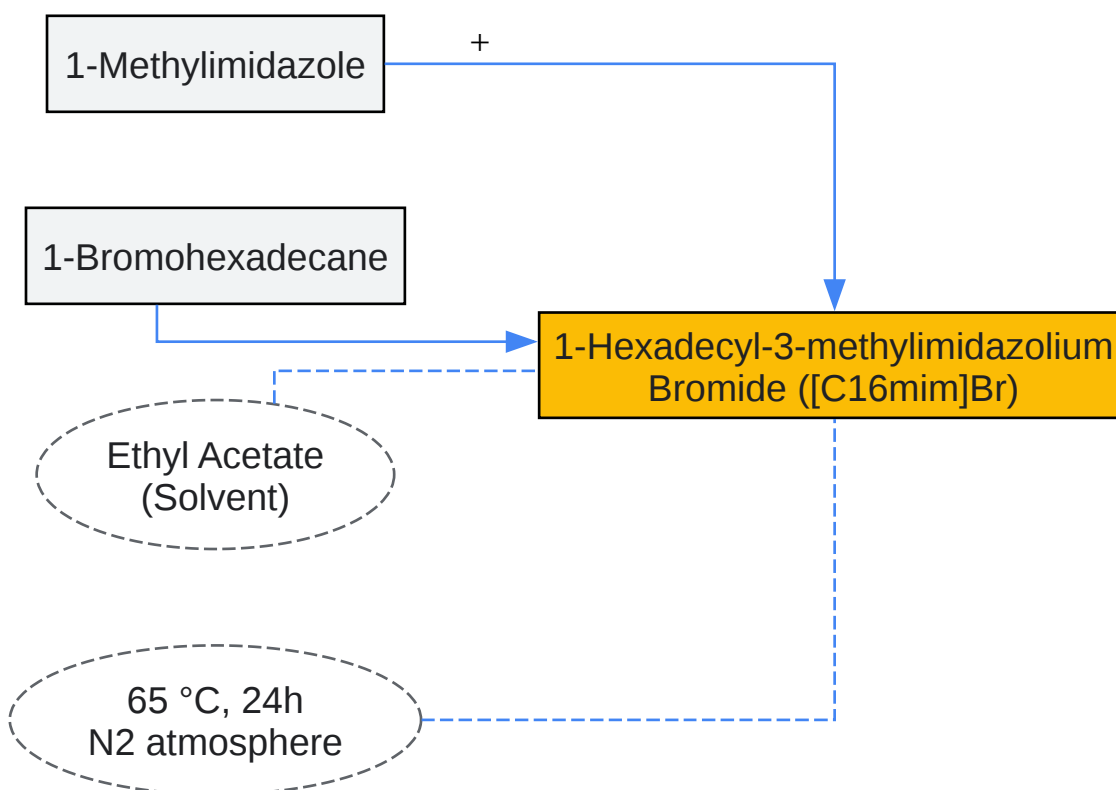
Materials:

- 1-methylimidazole (99% purity)
- 1-bromohexadecane (97% purity)
- Ethyl acetate (≥99.5% purity) or Dichloromethane (≥99.9% purity)
- Nitrogen gas

Procedure:

- In a two-necked round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve equimolar amounts of 1-methylimidazole and 1-bromohexadecane in a suitable solvent such as ethyl acetate or dichloromethane.[5][7][8]

- The reaction mixture is stirred under a nitrogen atmosphere at a controlled temperature, typically around 65 °C, for 24 hours.[5]
- After the reaction is complete, the mixture is cooled to room temperature.
- The resulting product is filtered and washed multiple times with ethyl acetate to remove any unreacted starting materials.[5]
- The purified solid is then dried under vacuum at approximately 40 °C for 24 hours to yield **1-hexadecyl-3-methylimidazolium bromide** as a white powder.[5]
- The final product's structure and purity can be confirmed using analytical techniques such as NMR (Nuclear Magnetic Resonance) and FTIR (Fourier-Transform Infrared Spectroscopy).
[1]



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Synthesis of [C16mim]Br.

Thermal Stability

[C16mim]Br exhibits good thermal stability, a characteristic feature of many ionic liquids.[1] Thermogravimetric analysis (TGA) is the standard method for evaluating its thermal decomposition.

Experimental Protocol: Thermogravimetric Analysis (TGA)

Instrument:

- Thermogravimetric Analyzer (e.g., TGA-Q500)

Procedure:

- Place a small, accurately weighed sample (typically 5-10 mg) of [C16mim]Br into a tared TGA pan (e.g., platinum or alumina).
- Place the pan into the TGA furnace.
- Heat the sample under a controlled atmosphere, typically flowing nitrogen, to prevent oxidative degradation.[9]
- The sample is heated at a constant rate (e.g., 10 °C/min) over a specified temperature range (e.g., from room temperature to 600 °C).
- The weight loss of the sample is recorded as a function of temperature. The onset of decomposition is determined from the resulting TGA curve.

A study on similar 1-alkyl-3-methylimidazolium bromide ionic liquids showed that decomposition often begins at temperatures significantly lower than the onset temperature determined by fast-scan TGA, especially during long-term isothermal studies.[9] The hygroscopic nature of [C16mim]Br can also affect its thermal stability, with the presence of water potentially lowering the onset of degradation.[5]

Surfactant Properties and Micelle Formation

The amphiphilic nature of [C16mim]Br, with its hydrophilic imidazolium head and a long hydrophobic hexadecyl tail, allows it to act as a surfactant.[1][2] In aqueous solutions, above a

certain concentration known as the critical micelle concentration (CMC), these molecules self-assemble into micelles.[10]

Table 2: Surfactant Properties of Imidazolium-Based Ionic Liquids

Ionic Liquid	Critical Micelle Concentration (CMC)	Method	Conditions	Reference
1-Hexadecyl-3-methylimidazolium chloride	[11]			
1-Dodecyl-3-methylimidazolium chloride	Conductivity, Surface Tension	Aqueous,	293.15-308.15 K	[12]
1-Tetradecyl-3-methylimidazolium bromide	Conductivity, Surface Tension	Aqueous,	298.15-318.15 K	[13]

Note: Specific CMC values for [C16mim]Br were not consistently found across the searched literature, but related compounds are listed for comparison.

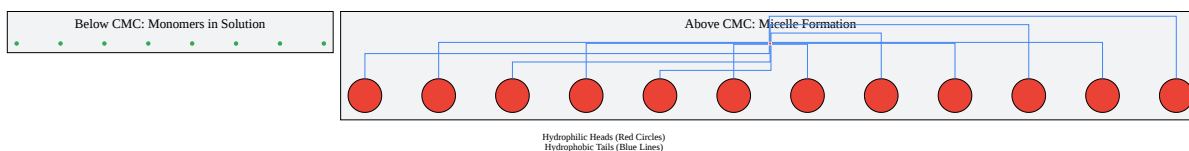
Experimental Protocol: Determination of Critical Micelle Concentration (CMC)

The CMC can be determined by monitoring a physical property of the surfactant solution that changes abruptly at the point of micelle formation. Common methods include surface tension, conductivity, and fluorescence spectroscopy.[10][12]

Conductivity Method:

- Prepare a series of aqueous solutions of [C16mim]Br with varying concentrations.
- Measure the specific conductivity of each solution at a constant temperature.

- Plot the specific conductivity versus the concentration of [C16mim]Br.
- The plot will typically show two linear regions with different slopes. The intersection of these two lines corresponds to the CMC.[12]



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Micelle Formation of [C16mim]Br.

Antimicrobial and Cytotoxic Activity

Imidazolium-based ionic liquids, particularly those with longer alkyl chains like [C16mim]Br, have demonstrated significant antimicrobial and cytotoxic properties.[14][15] The antimicrobial efficacy generally increases with the length of the alkyl chain.[15][16]

Table 3: Antimicrobial and Cytotoxic Activity Profile

Organism/Cell Line	Activity	Key Findings	References
Candida tropicalis	Antifungal	[C16mim]Cl was highly effective in eliminating viable cells in biofilms at much lower concentrations than chlorhexidine.	[11]
Human leukemia cell lines	Cytotoxic	1-hexadecyl-3-methylimidazolium chloride showed high activity.	[14]
Various Bacteria and Fungi	Antimicrobial	Antimicrobial activity increases with alkyl chain length, with a potential cut-off effect at C16 or C18.	[15][16]

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Assay

Principle: The MIC is the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism after overnight incubation.

Procedure (Broth Microdilution Method):

- Prepare a stock solution of [C16mim]Br in a suitable solvent.
- In a 96-well microtiter plate, perform serial two-fold dilutions of the [C16mim]Br stock solution in a liquid growth medium appropriate for the test microorganism.
- Inoculate each well with a standardized suspension of the test microorganism (e.g., bacteria or fungi).
- Include positive (microorganism with no [C16mim]Br) and negative (medium only) controls.

- Incubate the plate under appropriate conditions (e.g., 37 °C for 24 hours for bacteria).
- After incubation, visually inspect the wells for turbidity (growth). The MIC is the lowest concentration of [C16mim]Br at which no growth is observed.

Applications in Drug Development and Research

The unique properties of [C16mim]Br make it a versatile compound in various research and development areas:

- **Drug Delivery:** Its surfactant properties suggest potential use in formulations for drug solubilization and as a component of microemulsions.[17]
- **Antimicrobial Agent:** Its potent activity against a range of microbes, including those forming biofilms, makes it a candidate for the development of new disinfectants and antiseptics.[11][15]
- **Catalysis and Synthesis:** Like other ionic liquids, it can serve as a green solvent and catalyst in organic synthesis.[2]
- **Extraction:** Aqueous solutions of [C16mim]Br have been successfully used for the extraction of organic molecules, such as polycyclic aromatic hydrocarbons, from environmental samples.[18][19]

Safety and Handling

[C16mim]Br requires careful handling in a laboratory setting. It is advisable to work in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses, to avoid skin and eye contact.[20] Store the compound in a tightly sealed container in a cool, dry place away from oxidizing agents.[21][22] In case of ingestion, rinse the mouth with water and seek immediate medical attention; do not induce vomiting.[20]

Studies on related imidazolium ionic liquids have indicated potential toxicity to aquatic organisms, causing oxidative stress and DNA damage in zebrafish at certain concentrations.[23][24] Therefore, proper disposal and environmental considerations are crucial.

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